

Toxicological Profile of C.I. Acid Brown 75 (CAS 8011-86-7)

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Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B14471230

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the available toxicological data for the substance identified by CAS number 8011-86-7, **C.I. Acid Brown 75**. Initial investigations revealed conflicting information regarding the identity of this substance, with some sources associating it with organoarsenic compounds. However, a thorough review of authoritative chemical databases, including PubChem and the European Chemicals Agency (ECHA), has definitively identified CAS 8011-86-7 as the trisazo dye, **C.I. Acid Brown 75**. This guide focuses exclusively on the toxicological profile of this dye.

The available data indicates that **C.I. Acid Brown 75** has low acute toxicity via oral and dermal routes of exposure. It is classified as a mild skin irritant and a serious eye irritant.

Ecotoxicological studies show that it has low to moderate toxicity to aquatic organisms. There is a notable lack of publicly available data regarding chronic toxicity, carcinogenicity, and reproductive toxicity. While mutagenicity data has been reported, the specific results of these studies were not accessible. This guide summarizes the available quantitative data, outlines the likely experimental protocols based on standardized OECD guidelines, and provides visualizations of these experimental workflows.

Chemical Identification

- CAS Number: 8011-86-7

- Chemical Name: **C.I. Acid Brown 75**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Synonyms: Acid Brown 75, C.I. 34905[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Chemical Class: Trisazo Dye[\[3\]](#)
- Molecular Formula: $C_{28}H_{15}N_9Na_2O_{16}S_2$ [\[5\]](#)
- Molecular Weight: 843.58 g/mol [\[5\]](#)

Toxicological Data

The toxicological data for **C.I. Acid Brown 75** is primarily derived from safety data sheets and ecotoxicological studies. A summary of the quantitative data is presented below.

Acute Toxicity

C.I. Acid Brown 75 exhibits low acute toxicity in animal studies.

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat (male/female)	Oral	> 1500 mg/kg bw	[6]
LD ₀	Rat (male/female)	Dermal	> 2000 mg/kg bw	[6]

Skin and Eye Irritation

The substance is reported to be a mild skin irritant and a serious eye irritant.

Endpoint	Result	Reference
Skin Irritation	Mild Irritant	[1]
Eye Irritation	Causes serious eye irritation	[6]

Other Toxicological Endpoints

There is a significant lack of publicly available data for other critical toxicological endpoints.

Endpoint	Data Availability
Sensitization	Data not available
Chronic Toxicity	Data not available
Carcinogenicity	Data not available
Mutagenicity	Data reported, but results not found
Reproductive Toxicity	Data not available

Ecotoxicological Data

The ecotoxicological profile of **C.I. Acid Brown 75** indicates low to moderate toxicity to aquatic organisms.

Endpoint	Species	Duration	Value	Reference
LC ₅₀	Poecilia reticulata (Guppy)	96 hours	> 100 mg/L	[6]
EC ₅₀	Daphnia magna (Water Flea)	48 hours	ca. 100 mg/L (LC ₀)	[6]
IC ₅₀	Pseudokirchnerie lla subcapitata (Green Algae)	72 hours	ca. 7.8 mg/L	[6]
EC ₅₀	Activated sludge	3 hours	> 1500 mg/L	[6]

Experimental Protocols

Detailed experimental protocols for the toxicological studies of **C.I. Acid Brown 75** are not publicly available. However, the methodologies likely followed standardized guidelines from the Organisation for Economic Co-operation and Development (OECD). The following sections describe the probable experimental designs based on these guidelines.

Acute Oral Toxicity (Likely based on OECD 423)

The acute oral toxicity of **C.I. Acid Brown 75** was likely determined using the Acute Toxic Class Method (OECD 423). This method uses a stepwise procedure with a small number of animals per step to classify a substance's toxicity.

- **Test Animals:** Healthy, young adult rats of a single sex (usually females) are used.
- **Procedure:** The test substance is administered orally by gavage at one of the defined starting dose levels (e.g., 2000 mg/kg). The animals are observed for mortality and clinical signs of toxicity for up to 14 days. Based on the outcome of the first step, further steps may be taken with lower or higher doses to refine the toxicity classification.
- **Endpoint:** The test allows for the classification of the substance into a GHS category for acute oral toxicity.

Acute Dermal Toxicity (Likely based on OECD 402)

The acute dermal toxicity was likely assessed according to OECD Guideline 402.

- **Test Animals:** Healthy, young adult albino rabbits or rats are typically used.
- **Procedure:** A single dose of the test substance is applied to a small area of clipped, intact skin. The treated area is covered with a porous gauze dressing for a 24-hour exposure period. Animals are observed for mortality and signs of toxicity for 14 days.
- **Endpoint:** The LD₅₀ value, the dose estimated to be lethal to 50% of the test animals, is determined.

Skin Irritation (Likely based on OECD 404)

The skin irritation potential was likely evaluated following OECD Guideline 404.

- **Test Animals:** Healthy, adult albino rabbits are used.
- **Procedure:** A small amount of the test substance is applied to a patch of shaved skin and covered with a gauze patch for a 4-hour exposure period. The skin is then observed for signs

of erythema (redness) and edema (swelling) at specific intervals (1, 24, 48, and 72 hours) after patch removal.

- Endpoint: The substance is classified as an irritant or non-irritant based on the severity and reversibility of the observed skin reactions.

Eye Irritation (Likely based on OECD 405)

The eye irritation potential was likely determined according to OECD Guideline 405.

- Test Animals: Healthy, adult albino rabbits are used.
- Procedure: A single dose of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control. The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application.
- Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions.

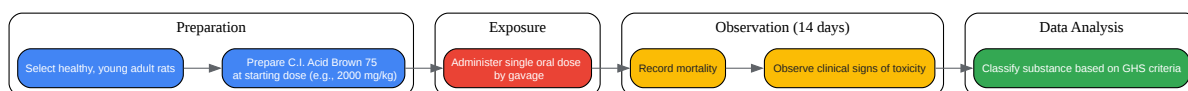
Aquatic Toxicity

The ecotoxicological studies likely followed these OECD guidelines:

- Fish, Acute Toxicity Test (OECD 203): Fish are exposed to the test substance for 96 hours, and the concentration that is lethal to 50% of the fish (LC_{50}) is determined.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Daphnia sp. Acute Immobilisation Test (OECD 202): Daphnids are exposed to the test substance for 48 hours, and the concentration that immobilizes 50% of the daphnids (EC_{50}) is calculated.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Alga, Growth Inhibition Test (OECD 201): The effect of the test substance on the growth of algae is measured over 72 hours to determine the concentration that inhibits growth by 50% (IC_{50}).

Visualizations

The following diagrams illustrate the likely experimental workflows for the key toxicological assessments.



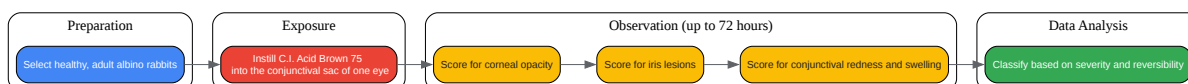
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Caption: Workflow for Acute Oral Toxicity Testing (OECD 423).



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Caption: Workflow for Skin Irritation Testing (OECD 404).



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Caption: Workflow for Eye Irritation Testing (OECD 405).

Conclusion

C.I. Acid Brown 75 (CAS 8011-86-7) is a trisazo dye with low acute toxicity. The primary hazards identified are serious eye irritation and mild skin irritation. The available data on its ecotoxicity suggests a low to moderate risk to aquatic environments. A significant data gap exists for chronic toxicity, carcinogenicity, mutagenicity, and reproductive toxicity, which are critical for a comprehensive risk assessment. Professionals in research, drug development, and chemical safety should be aware of these data gaps and handle the substance with appropriate precautions, particularly concerning eye and skin protection. Further studies are warranted to fully characterize the toxicological profile of **C.I. Acid Brown 75**.

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